

Technical Guide: Physicochemical Characterization of Chlorodimethyl(2-phenylethyl)silane

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Compound of Interest

Compound Name:	Chlorodimethyl(2-phenylethyl)silane
CAS No.:	17146-08-6
Cat. No.:	B101568

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Abstract and Scope

Chlorodimethyl(2-phenylethyl)silane (CAS No. 17146-08-6) is a versatile organosilane reagent frequently utilized in synthetic chemistry. Its bifunctional nature, incorporating a reactive chlorosilyl group and a stable phenylethyl moiety, makes it a valuable intermediate for the introduction of the dimethyl(2-phenylethyl)silyl group in organic synthesis and materials science. A precise understanding of its fundamental physical properties, such as boiling point and density, is paramount for its effective handling, purification, and application in controlled chemical processes. This guide provides a consolidated overview of these key physical parameters, grounded in available technical data, to support laboratory and process scale-up activities.

Compound Identification and Molecular Structure

Correctly identifying the reagent is the foundational step for both experimental design and safety. The compound is known by several synonyms, and its structural and molecular details

are summarized below.

Identifier	Value	Source
CAS Number	17146-08-6	[1]
Molecular Formula	C ₁₀ H ₁₅ ClSi	[1]
Linear Formula	C ₆ H ₅ CH ₂ CH ₂ Si(CH ₃) ₂ Cl	
Molecular Weight	198.76 g/mol	[1]
Synonyms	Chlorodimethylphenethylsilane , Dimethyl(2-phenylethyl)chlorosilane, Dimethyl(phenethyl)chlorosilane	[1]
EC Number	241-207-8	[1]

The molecular architecture is key to its reactivity and physical characteristics. The covalent linkage between the silicon atom and a chlorine atom imparts significant reactivity, particularly towards nucleophiles, while the phenylethyl group provides organic solubility and steric influence.

Caption: Molecular structure of **Chlorodimethyl(2-phenylethyl)silane**.

Core Physical Properties: Boiling Point and Density

The following table summarizes the experimentally determined boiling point and density for **Chlorodimethyl(2-phenylethyl)silane**. These values are critical for procedures such as purification by distillation and for calculating molar quantities from volumetric measurements.

Physical Property	Value	Conditions	Source
Boiling Point	57 °C	at 0.03 mmHg	
	56 °C	at 0.2 mmHg	[1]
Density	0.997 g/mL	at 25 °C	
	0.999 g/cm ³	Not specified	[1]

Expert Analysis and Experimental Causality

Boiling Point: The reported boiling points are provided at significantly reduced pressures (0.03 to 0.2 mmHg). This is a standard and necessary practice for high molecular weight, reactive compounds like chlorosilanes.

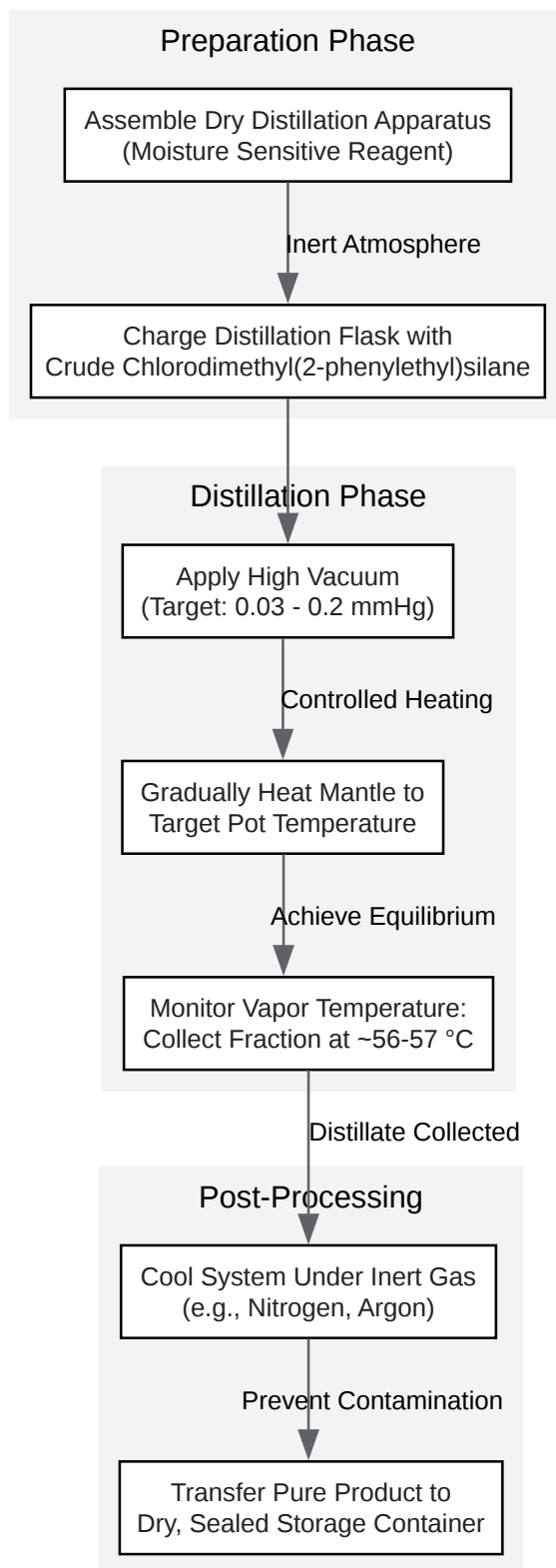
- **Rationale for Vacuum Distillation:** Attempting to distill **Chlorodimethyl(2-phenylethyl)silane** at atmospheric pressure would require temperatures high enough to cause decomposition or unwanted side reactions. The silicon-chlorine bond is susceptible to hydrolysis and can react with trace moisture, a process accelerated at elevated temperatures.[1] By reducing the pressure, the boiling point is lowered dramatically, allowing for a clean purification via vacuum distillation far below the compound's decomposition temperature. The slight variation in reported values (56-57 °C) is attributable to minor differences in the vacuum level achieved during measurement (0.03 vs 0.2 mmHg).

Density: The density is reported to be approximately 0.997-0.999 g/mL at 25 °C.[1] This value, being very close to that of water, is a crucial parameter for any protocol requiring precise volumetric dispensing.

- **Application in Stoichiometry:** In a research or process chemistry setting, reagents are often added by volume for convenience. The density allows for a rapid and accurate conversion between the measured volume (in mL) and the mass (in g), which is then used to determine the molar quantity for stoichiometric calculations. An inaccurate density value can lead to significant errors in reagent ratios, impacting reaction yield, purity, and reproducibility.

Experimental Workflow: Purification by Vacuum Distillation

A precise boiling point is the cornerstone of purification. The following diagram outlines the logical workflow for purifying this reagent based on its physical properties.



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Caption: Logical workflow for the purification of a moisture-sensitive liquid.

Handling and Safety Considerations

As a chlorosilane, this compound is classified as corrosive and requires careful handling.

- **Hydrolytic Sensitivity:** The compound reacts rapidly with moisture, water, and protic solvents, liberating corrosive hydrogen chloride (HCl) gas.^[1] All handling and transfers must be conducted under a dry, inert atmosphere (e.g., nitrogen or argon).
- **Corrosivity:** It is corrosive to skin and eyes. Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield, is mandatory. Work should be performed in a well-ventilated fume hood.

References

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Sources

- 1. PHENETHYLDIMETHYLCHLOROSILANE CAS#: 17146-08-6 [amp.chemicalbook.com]
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